Application Note: Mass Spectrometry Fragmentation Analysis of Lamivudine Sulfoxide

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Compound of Interest

Compound Name:	*Lamivudine sulfoxide*
Cat. No.:	*B1200757*

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Abstract

Lamivudine (2',3'-dideoxy-3'-thiacytidine) is susceptible to oxidation at the sulfur atom of its 1,3-oxathiolane ring, forming **Lamivudine Sulfoxide**. Distinguishing this impurity from the parent drug and other metabolites is critical for ICH Q1A(R2) stability testing. This guide provides a definitive fragmentation protocol, identifying the unique m/z 246

112 transition and the specific neutral losses that differentiate the sulfoxide from the parent drug.

Introduction

In drug development, the sulfur atom in the oxathiolane ring of Lamivudine renders it vulnerable to oxidative stress, yielding sulfoxides (often as diastereomers). While the parent drug (MW 229.26 Da) is detected at

Da, the addition of a single oxygen atom shifts the precursor to

Da.

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Accurate identification requires MS/MS fragmentation because simple mass shift (16 Da) is insufficient to rule out other structural modifications (e.g., hydroxylation on the base). This protocol leverages the stability of the cytosine base moiety to anchor the identification while using the sugar-moiety mass shift to confirm the oxidation site.

Experimental Configuration

Materials & Reagents

- Target Standard: Lamivudine (USP Reference Standard).
- Oxidative Stress Reagent: 3% Hydrogen Peroxide (
) solution (for in situ generation of sulfoxide if reference standard is unavailable).
- Solvents: LC-MS grade Acetonitrile, Methanol, Formic Acid, and Ammonium Acetate.

Instrumentation Parameters

The following settings are optimized for a Triple Quadrupole (e.g., Agilent 6400 series, Sciex Triple Quad, or Waters Xevo), but are transferable to Q-TOF platforms.

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Parameter	Setting	Rationale
Ionization Source	ESI Positive (+)	Nucleosides protonate readily on the cytosine amine/ring nitrogen.
Capillary Voltage	3500 V	Standard for positive mode stability.
Drying Gas Temp	350°C	Ensures efficient desolvation of the polar sulfoxide.
Nebulizer Pressure	45 psi	High pressure aids in nebulizing aqueous-heavy mobile phases.
Collision Energy (CE)	10 - 25 eV	Critical: Low CE preserves the parent; Medium CE (15-20 eV) is optimal for the 246 112 transition.
Fragmentor	100 V	Optimizes transmission of the fragile precursor ion.

Chromatographic Method[6][7]

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus C18, 2.1 x 100 mm, 1.8 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.[1][2]
- Gradient: 0-2 min (3% B); 2-10 min (3% 30% B).
- Note: **Lamivudine Sulfoxide** is more polar than Lamivudine and will elute earlier (approx. RRT 0.4 - 0.6 relative to parent).

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Results & Discussion: Fragmentation Pathway

The Fragmentation Mechanism

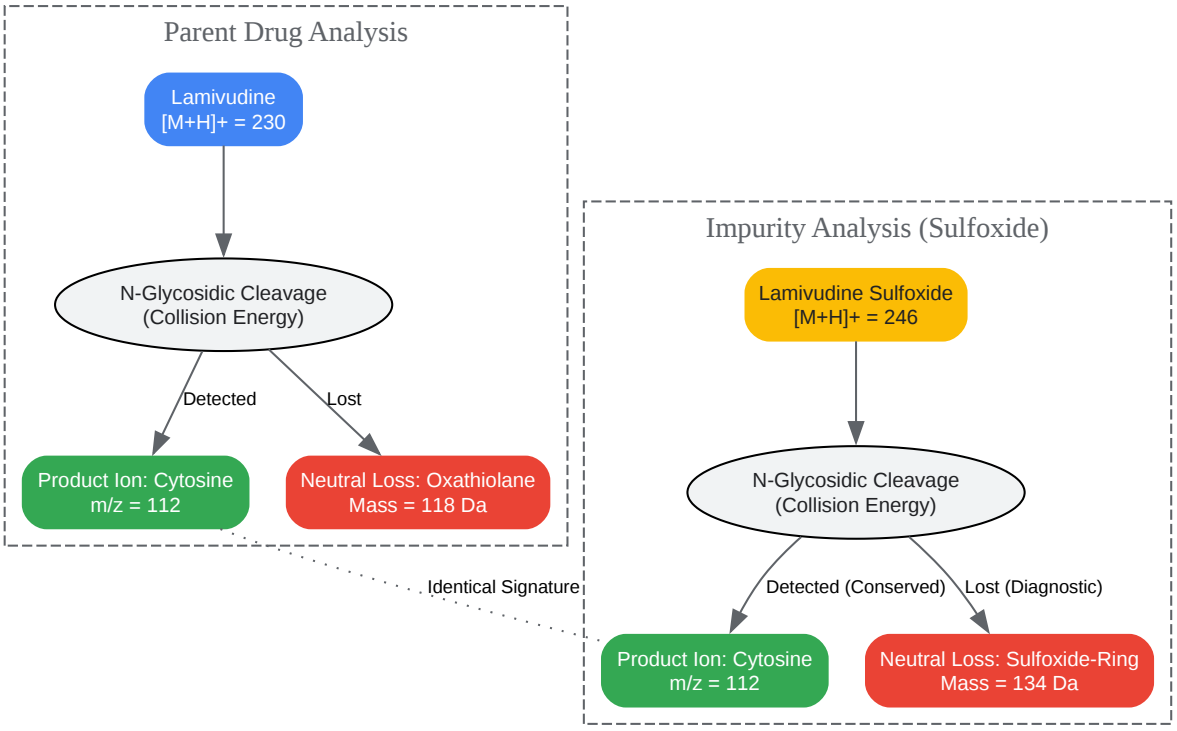
The MS/MS identification relies on the cleavage of the N-glycosidic bond connecting the cytosine base to the oxathiolane ring.

- Parent (Lamivudine):
  - Precursor: m/z 230.
  - Fragmentation: Cleavage yields the protonated Cytosine base (m/z 112) and a neutral oxathiolane ring (mass 118).
- Impurity (**Lamivudine Sulfoxide**):
  - Precursor: m/z 246 (+16 Da shift).
  - Fragmentation: The oxidation is located on the sulfur ring. The N-glycosidic bond breaks, ejecting the same protonated Cytosine base (m/z 112).
  - Differentiation: The neutral loss is now the oxidized oxathiolane ring (mass 134).

Fragmentation Diagram

The following diagram illustrates the parallel fragmentation pathways, highlighting the conserved product ion and the divergent neutral losses.

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Figure 1: Comparative fragmentation pathways of Lamivudine and its Sulfoxide impurity. Note the conserved m/z 112 base fragment and the diagnostic difference in neutral loss.

Key MS/MS Transitions

Use these transitions to program your MRM (Multiple Reaction Monitoring) method.

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Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Purpose
Lamivudine	230.1	112.1	15	Quantifier
Lamivudine	230.1	130.0	20	Qualifier
Lamivudine Sulfoxide	246.1	112.1	15	Quantifier
Lamivudine Sulfoxide	246.1	228.1	10	Qualifier (Loss of)
Lamivudine Sulfoxide	246.1	128.0	25	Qualifier (Ring fragment)

Protocol: In-Situ Generation & Confirmation

If a certified reference standard for **Lamivudine Sulfoxide** is unavailable, use this forced degradation protocol to generate the peak for retention time confirmation.

- Preparation: Dissolve 10 mg of Lamivudine in 10 mL of diluent (Water/Acetonitrile 90:10).
- Oxidation: Transfer 1 mL of solution to a vial. Add 100 µL of 3%

  .
- Incubation: Incubate at Room Temperature for 2-4 hours.
- Quenching: Dilute 1:10 with Mobile Phase A to quench the reaction.
- Analysis: Inject 5 µL into the LC-MS system using the method defined in Section 3.3.
- Verification: Look for a new peak eluting before the main Lamivudine peak. Confirm it has m/z 246 and fragments to m/z 112.

Conclusion

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The characterization of **Lamivudine Sulfoxide** is achieved by monitoring the mass shift of +16 Da on the parent ion (m/z 246) while confirming the structural integrity of the cytosine base via the conserved m/z 112 fragment. This method provides a robust, self-validating approach for impurity profiling in compliance with regulatory stability guidelines.

References

- ICH Guidelines. (2003). Stability Testing of New Drug Substances and Products Q1A(R2). International Council for Harmonisation. Link
- Rower, J. E., et al. (2012).[1] "Validation of a sensitive LC/MS/MS method for the determination of zidovudine and lamivudine in human plasma." Biomedical Chromatography, 26(1), 12-20.[1][3] Link
- Singh, S., et al. (2009). "Study of forced decomposition behavior of lamivudine using LC, LC-MS/TOF and MS(n)." Journal of Pharmaceutical and Biomedical Analysis, 50(3), 339-350. Link
- Agilent Technologies. (2020). "Fast LC/MS/MS Analytical Method for the Analysis of Drugs and Metabolites." Application Note. Link

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Sources

- 1. Validation of a sensitive LC/MS/MS method for the determination of zidovudine and lamivudine in human plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. media.neliti.com [media.neliti.com]
- 3. openaccesspub.org [openaccesspub.org]
- To cite this document: BenchChem. [Application Note: Mass Spectrometry Fragmentation Analysis of Lamivudine Sulfoxide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200757/docs#application-note-mass-spectrometry-fragmentation-analysis-of-lamivudine-sulfoxide]

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